

A Technical Guide to the Nomenclature and IUPAC Naming of L-fructofuranose

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Compound of Interest

Compound Name: *L-fructofuranose*

Cat. No.: *B11826388*

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This guide provides a comprehensive overview of the nomenclature and systematic IUPAC naming conventions for **L-fructofuranose**, a five-membered ring form of the ketose sugar L-fructose. This document is intended for researchers, scientists, and professionals in the field of drug development and carbohydrate chemistry.

Introduction to Fructofuranose

Fructose, a ketohexose with the chemical formula $C_6H_{12}O_6$, can exist in both open-chain and cyclic forms.^[1] The cyclic structures are formed through an intramolecular hemiacetal reaction, where a hydroxyl group attacks the ketone carbonyl carbon.^{[1][2]} When the hydroxyl group on carbon 5 attacks the ketone at carbon 2, a five-membered ring is formed, which is referred to as a "furanose" structure, named after its resemblance to the heterocyclic compound furan.^[2] ^[3] In aqueous solutions, fructose exists as an equilibrium mixture of its different isomeric forms, including fructopyranose (a six-membered ring) and fructofuranose.^{[4][5]}

L-Configuration and Anomerism

The "L" designation in **L-fructofuranose** refers to the stereochemical configuration at the chiral carbon furthest from the anomeric carbon, which is C-5. In the Haworth projection of an L-furanose, the substituent on this highest-numbered chiral carbon (the CH_2OH group at C-5) is oriented downwards.^[3]

The formation of the cyclic furanose ring creates a new stereocenter at the anomeric carbon (C-2 for fructose).^{[6][7]} This gives rise to two possible diastereomers known as anomers,

designated as alpha (α) and beta (β). The distinction between these anomers is based on the orientation of the hydroxyl group on the anomeric carbon relative to the substituent on the highest-numbered chiral carbon (C-5).^{[3][7]}

- **α -L-fructofuranose**: In the alpha anomer of an L-sugar, the anomeric hydroxyl group is cis to the substituent on the highest-numbered chiral carbon. In the Haworth projection of **α -L-fructofuranose**, both the anomeric hydroxyl group at C-2 and the CH₂OH group at C-5 are pointing in the same direction (downwards).
- **β -L-fructofuranose**: In the beta anomer of an L-sugar, the anomeric hydroxyl group is trans to the substituent on the highest-numbered chiral carbon. For **β -L-fructofuranose**, the anomeric hydroxyl group at C-2 points upwards, while the CH₂OH group at C-5 points downwards in the Haworth projection.^[8]

IUPAC Nomenclature

The systematic IUPAC name for **L-fructofuranose** provides a precise description of its structure, including the stereochemistry at each chiral center.

The general IUPAC name for **L-fructofuranose** is (3R,4R,5S)-2,5-bis(hydroxymethyl)oxolane-2,3,4-triol.^[9]

The specific IUPAC names for the anomers are as follows:

- **α -L-fructofuranose**: The systematic IUPAC name is (2R,3R,4R,5S)-2,5-bis(hydroxymethyl)oxolane-2,3,4-triol.^[10] Another systematic name is alpha-L-arabino-hex-2-ulofuranose.^[10]
- **β -L-fructofuranose**: The systematic IUPAC name is (2S,3R,4R,5S)-2,5-bis(hydroxymethyl)oxolane-2,3,4-triol.^[8] Another systematic name is beta-L-arabino-hex-2-ulofuranose.^[8]

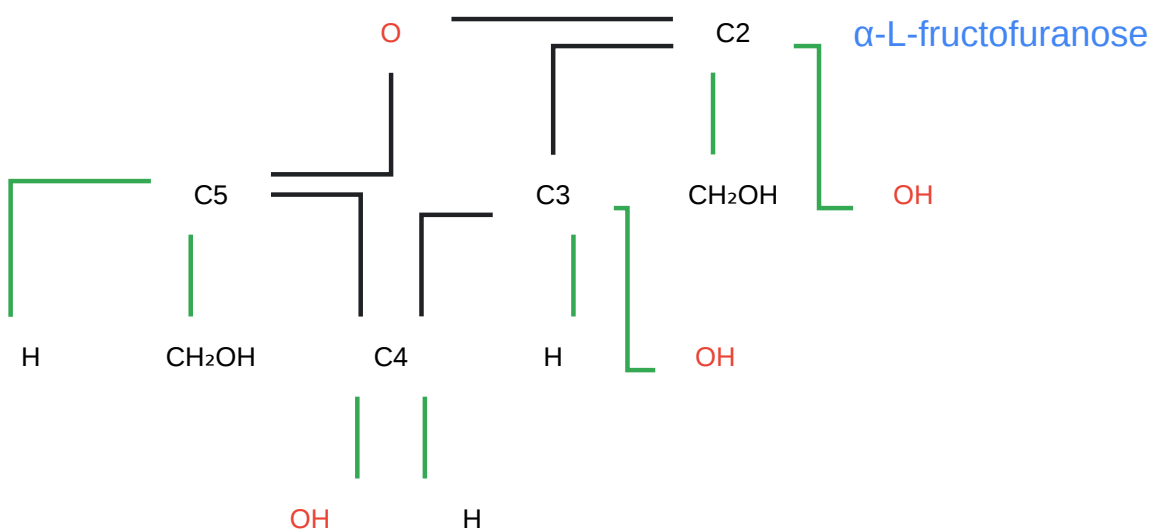
Quantitative Data

The following table summarizes key quantitative data for **L-fructofuranose** and its anomers.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ O ₆	[8][9][10]
Molar Mass	180.16 g/mol	[8][9]
Monoisotopic Mass	180.06338810 Da	[9]

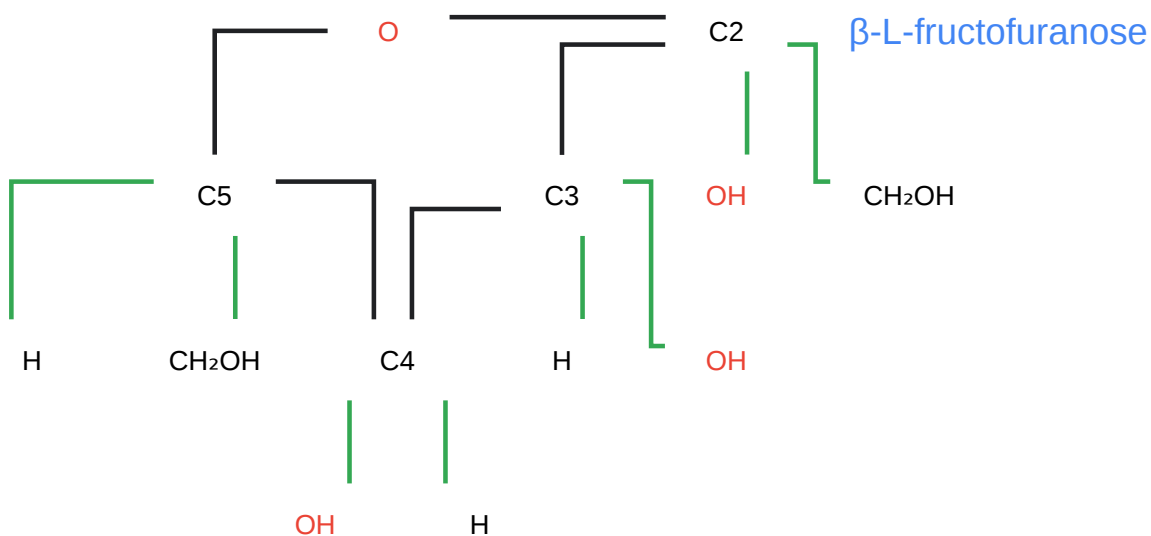
Structural Diagrams

The following diagrams illustrate the Haworth projections of α -L-fructofuranose and β -L-fructofuranose, generated using the Graphviz DOT language.



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Haworth projection of α -L-fructofuranose.



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Haworth projection of β -L-fructofuranose.

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